

Assessing the Specificity of FR901465 for SF3B1: A Comparative Guide

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Compound of Interest

Compound Name: **FR901465**

Cat. No.: **B1674043**

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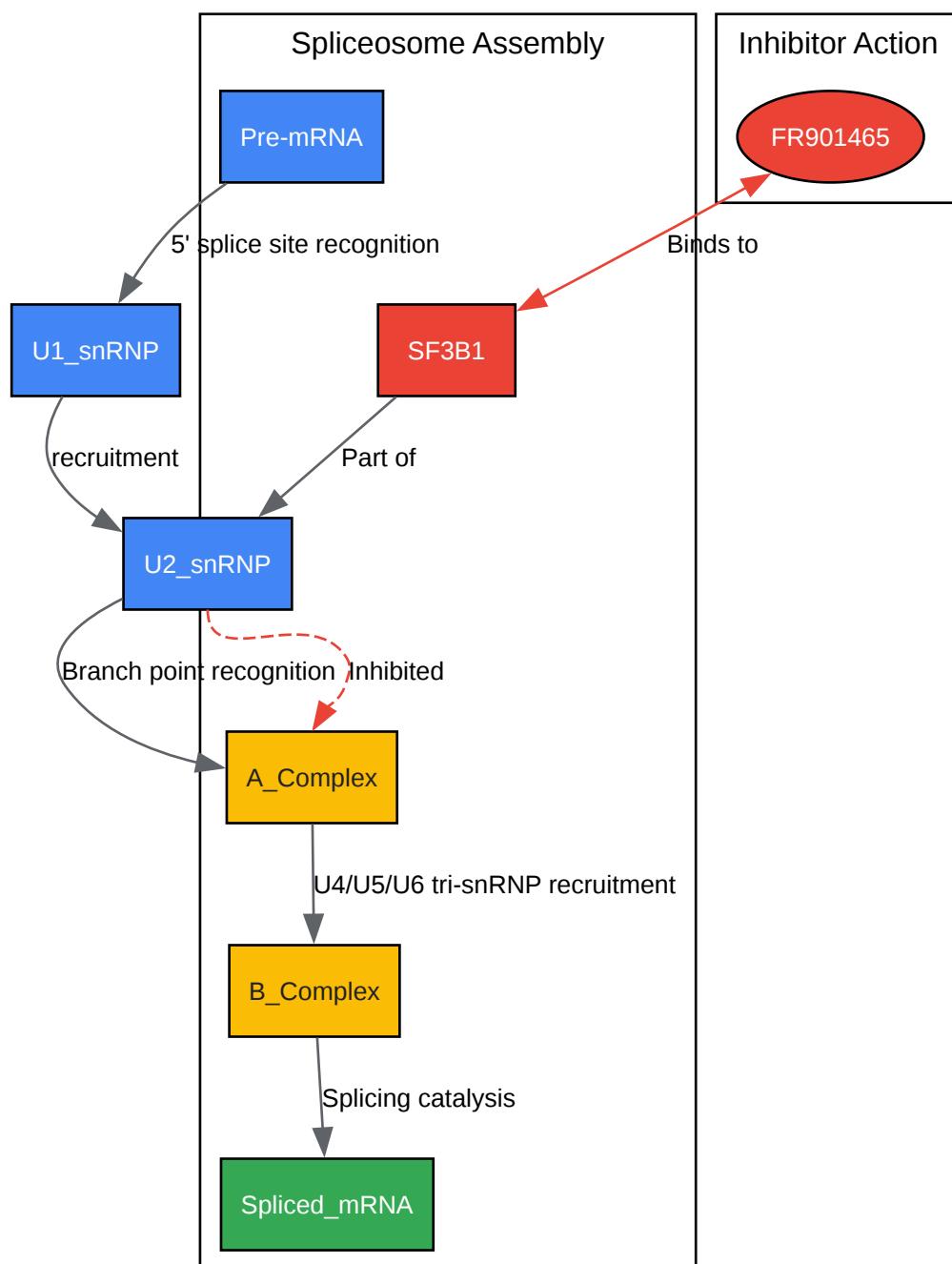
For Researchers, Scientists, and Drug Development Professionals

The spliceosome has emerged as a critical target in cancer therapy, with mutations and overexpression of its components linked to various malignancies.^{[1][2][3]} Splicing Factor 3b Subunit 1 (SF3B1), a core component of the U2 small nuclear ribonucleoprotein (snRNP), is a particularly attractive target due to its frequent mutation in cancers like myelodysplastic syndromes and chronic lymphocytic leukemia.^{[4][5]} **FR901465** and its derivatives are potent anti-tumor agents that function by modulating the activity of the spliceosome.^{[6][7]} This guide provides an objective comparison of **FR901465** and its analogs with other SF3B1 inhibitors and alternative splicing modulators, supported by experimental data to assess its specificity.

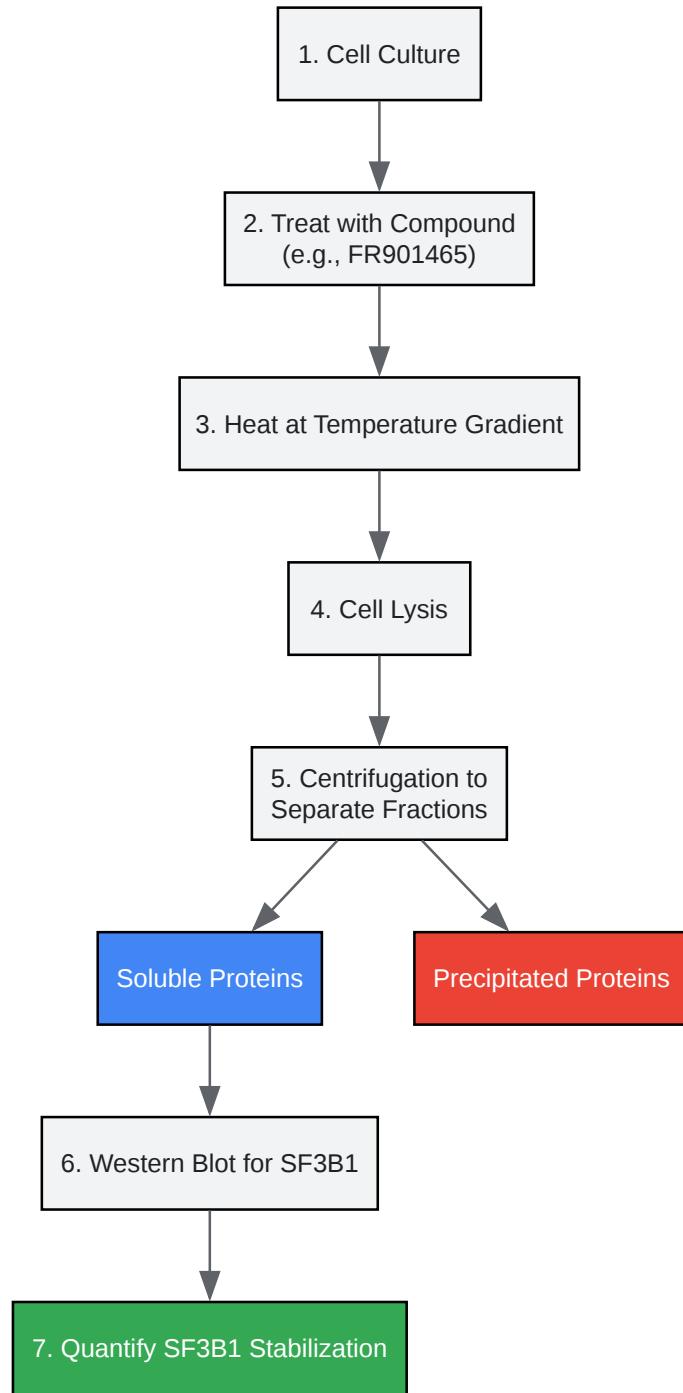
Mechanism of Action of SF3B1 Inhibitors

FR901465 and other natural product-derived SF3B1 inhibitors, such as Pladienolide B and Herboxidiene, share a common mechanism of action.^{[8][9]} They bind to the SF3B complex, a subunit of the U2 snRNP, and interfere with the early stages of spliceosome assembly.^{[8][10]} This interaction prevents the stable association of the U2 snRNP with the branch point sequence of the pre-mRNA, stalling the formation of the A complex and ultimately inhibiting splicing.^{[11][12][13]} The binding of these inhibitors is thought to induce a conformational change in SF3B1, which is critical for their inhibitory effect.^{[8][9]}

Mechanism of SF3B1 Inhibition



Cellular Thermal Shift Assay (CETSA) Workflow

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